In-Depth Technical Guide: 4-Chlorobutyl Acetate (CAS No. 6962-92-1)

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Compound of Interest	
Compound Name:	*4-Chlorobutyl acetate*
CAS No.:	*6962-92-1*
Cat. No.:	*B123908*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-chlorobutyl acetate** (CAS No. 6962-92-1), a versatile bifunctional molecule of significant interest in organic synthesis and drug discovery. This document details its physicochemical properties, spectroscopic profile, synthesis protocols, and key applications, with a focus on its role as a crucial intermediate in the development of pharmacologically active compounds.

Physicochemical and Safety Data

4-Chlorobutyl acetate is a colorless liquid with a mild, fruity odor.[1] It is characterized by the presence of both an ester functional group and a terminal chlorine atom, making it a valuable building block in various chemical transformations.[2][3]

Physical and Chemical Properties

A summary of the key physicochemical properties of **4-chlorobutyl acetate** is presented in the table below for easy reference and comparison.

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Property	Value	Reference(s)
CAS Number	6962-92-1	[1]
Molecular Formula	$C_6H_{11}ClO_2$	[1]
Molecular Weight	150.60 g/mol	[4]
Appearance	Colorless liquid	[1]
Boiling Point	92 °C at 22 mmHg	[4]
Density	1.08 g/mL	[4]
Refractive Index	1.4350	[4]
Solubility	Soluble in organic solvents such as ethanol and ether; insoluble in water.	[1]
Stability	Stable at room temperature in closed containers under normal storage and handling conditions.	[1]

Safety Information

4-Chlorobutyl acetate is classified as a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area.

- GHS Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Precautionary Statements:

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- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Synthesis of 4-Chlorobutyl Acetate

A common and efficient method for the synthesis of **4-chlorobutyl acetate** involves the ring-opening of tetrahydrofuran (THF) with acetyl chloride in the presence of a catalytic amount of zinc chloride.[5]

Experimental Protocol: Synthesis from Tetrahydrofuran and Acetyl Chloride

Materials:

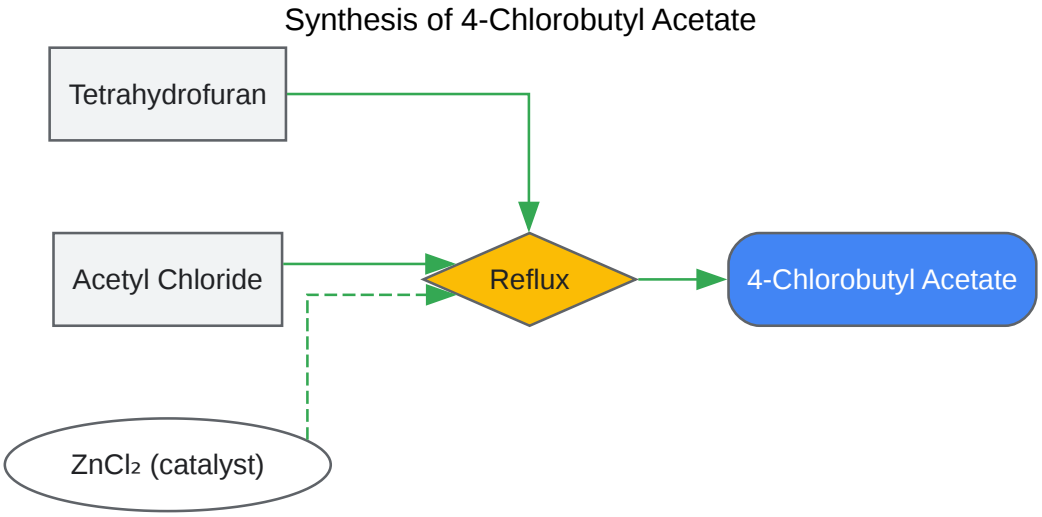
- Tetrahydrofuran (THF)
- Acetyl chloride
- Anhydrous zinc chloride ($ZnCl_2$)

Procedure:

- To a flame-dried flask equipped with a reflux condenser and a dropping funnel, add tetrahydrofuran and a catalytic amount of anhydrous zinc chloride.
- Slowly add acetyl chloride to the flask from the dropping funnel with stirring.
- After the addition is complete, heat the reaction mixture to reflux for a specified period to ensure the completion of the reaction.
- Monitor the reaction progress by appropriate analytical techniques (e.g., TLC or GC).
- Upon completion, cool the reaction mixture to room temperature.

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- Purify the crude product by distillation under reduced pressure to obtain **4-chlorobutyl acetate**.



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Caption: Reaction scheme for the synthesis of **4-chlorobutyl acetate**.

Spectroscopic Data Analysis

The structural confirmation of **4-chlorobutyl acetate** is achieved through various spectroscopic techniques.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **4-chlorobutyl acetate** is expected to show distinct signals corresponding to the different proton environments in the molecule.

- ~4.1 ppm (triplet): Protons on the carbon adjacent to the ester oxygen (-O-CH_2-).
- ~3.6 ppm (triplet): Protons on the carbon adjacent to the chlorine atom (-CH_2-Cl).
- ~2.0 ppm (singlet): Protons of the acetyl group (CH_3-C=O).

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- ~1.8 ppm (multiplet): Protons on the two central methylene groups of the butyl chain (-CH_2-CH_2-).

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

- ~171 ppm: Carbonyl carbon of the ester group (C=O).
- ~64 ppm: Carbon adjacent to the ester oxygen (-O-CH_2-).
- ~45 ppm: Carbon adjacent to the chlorine atom (-CH_2-Cl).
- ~29 ppm and ~25 ppm: The two central methylene carbons of the butyl chain.
- ~21 ppm: Carbon of the acetyl methyl group (CH_3-C=O).

Infrared (IR) Spectroscopy

The IR spectrum of **4-chlorobutyl acetate** will exhibit characteristic absorption bands for its functional groups.

- ~1740 cm^{-1}: A strong absorption band corresponding to the C=O stretching of the ester group.
- ~1240 cm^{-1}: A strong C-O stretching band of the ester.
- ~2850-2960 cm^{-1}: C-H stretching vibrations of the alkyl chain.
- ~650-750 cm^{-1}: C-Cl stretching vibration.

Mass Spectrometry

The mass spectrum of **4-chlorobutyl acetate** will show a molecular ion peak and characteristic fragmentation patterns.

- Molecular Ion (M+): A peak corresponding to the molecular weight of the compound (m/z = 150.60). The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl in a ~3:1 ratio) will result in M+ and M+2 peaks.

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- Key Fragments: Common fragmentation pathways include the loss of the acetyl group, the chlorobutyl group, and cleavage of the butyl chain.

Applications in Drug Development

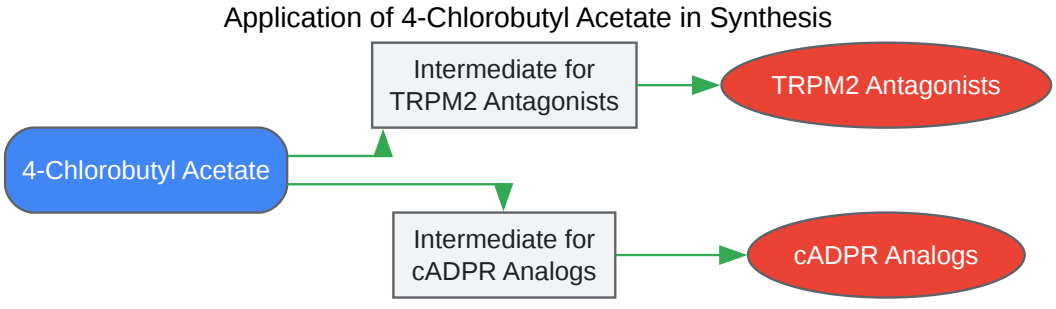
4-Chlorobutyl acetate serves as a key intermediate in the synthesis of various pharmaceutical compounds, most notably in the development of modulators for ion channels and signaling molecules.[1]

Synthesis of TRPM2 Antagonists

The transient receptor potential melastatin 2 (TRPM2) channel is a calcium-permeable cation channel involved in various physiological and pathological processes, including immune responses and neurodegeneration. **4-Chlorobutyl acetate** is utilized as a starting material in the synthesis of TRPM2 antagonists, which are being investigated for their therapeutic potential.

Synthesis of Cyclic ADP-Ribose (cADPR) Analogs

Cyclic ADP-ribose is a second messenger that mobilizes intracellular calcium stores.[6][7] Analogs of cADPR are synthesized to study its signaling pathways and to develop potential therapeutic agents. The chlorobutyl moiety of **4-chlorobutyl acetate** can be used to introduce a linker or modify the ribose portion of the molecule in the synthesis of these analogs.[6]



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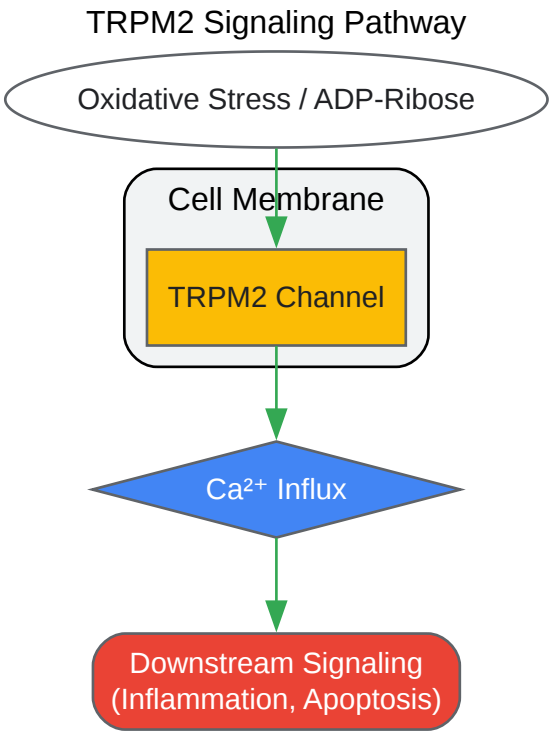
Caption: Role of **4-chlorobutyl acetate** in pharmaceutical synthesis.

Signaling Pathways of Target Molecules

The therapeutic potential of compounds synthesized from **4-chlorobutyl acetate** lies in their ability to modulate specific signaling pathways.

TRPM2 Signaling Pathway

The TRPM2 channel is activated by various stimuli, including oxidative stress and ADP-ribose. Its activation leads to an influx of calcium ions, which can trigger downstream signaling cascades involved in inflammation, apoptosis, and other cellular responses.



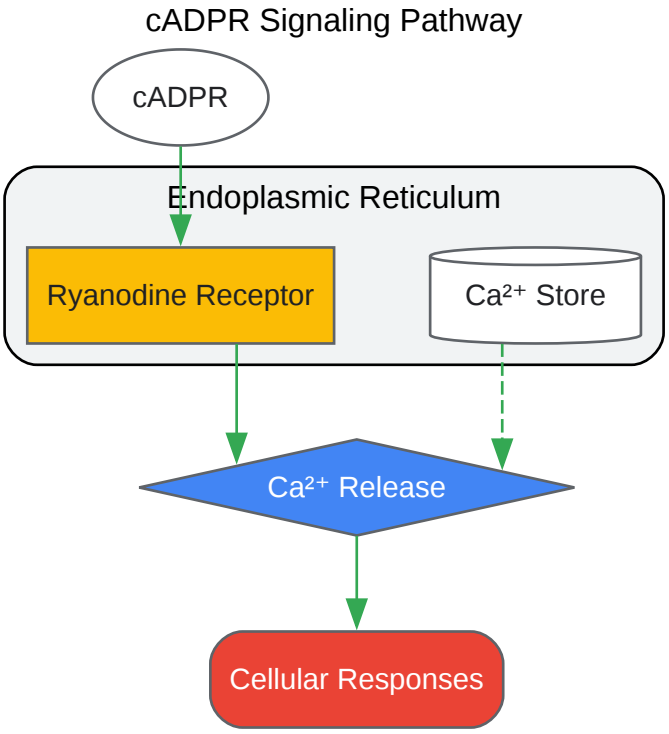
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Caption: Simplified TRPM2 signaling pathway.

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Cyclic ADP-Ribose (cADPR) Signaling Pathway

cADPR acts as a second messenger to mobilize intracellular calcium from the endoplasmic reticulum via ryanodine receptors. This increase in cytosolic calcium concentration influences a wide range of cellular processes, including muscle contraction, neurotransmission, and gene expression.



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Caption: Simplified cADPR signaling pathway.

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